

amprolium historical use in veterinary medicine

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Amprolium

CAS No.: 121-25-5

Cat. No.: S518811

Get Quote

Historical Context and Development

Amprolium was developed and introduced for the control of coccidiosis in poultry during a period when few effective treatments were available [1]. It gained widespread use as a synthetic anticoccidial drug, classified as a "chemical" alongside other synthetics like decoquinate and sulfonamides, distinct from the later-discovered ionophores (e.g., monensin) [2]. Its primary use has been in **poultry (broilers, layers, turkeys) and calves** [3] [4].

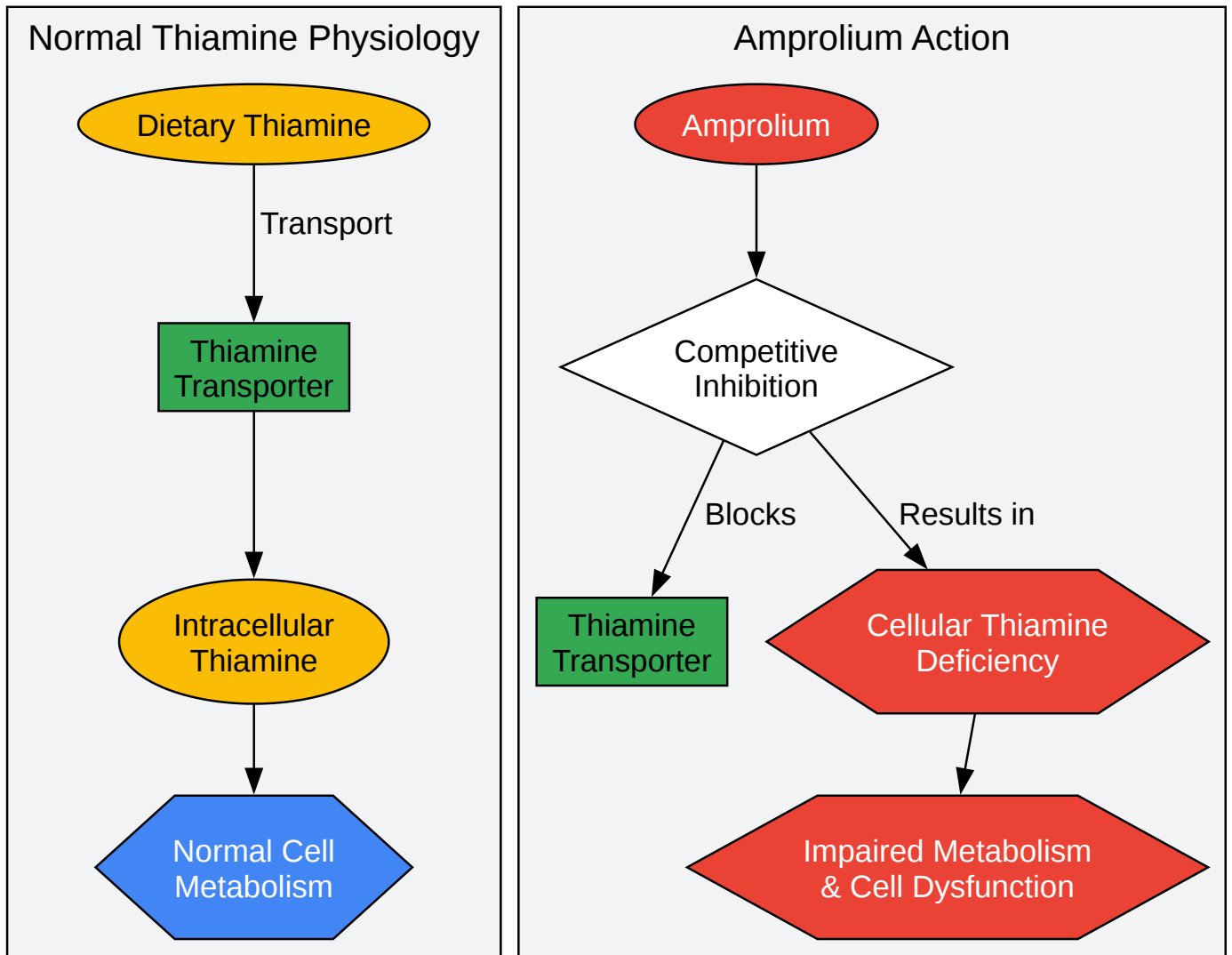
For decades, control of coccidiosis has relied on a limited arsenal of drugs, and resistance has been documented to all of them [2]. This has led to the use of rotation programs, often involving drugs like **amprolium**, to slow the development of resistance [2]. A notable feature of its history is its long-standing record of **efficacy and slow development of resistance**; a 2021 surveillance study cited that after 20 years of use, 98% of *Eimeria* field isolates remained fully sensitive, with no clinical resistance detected [3].

Mechanism of Action

Amprolium is a **competitive thiamine (Vitamin B1) antagonist** [5] [2]. Its chemical structure is analogous to thiamine, which allows it to block the parasite's thiamine transport mechanisms and uptake in the intestine [6] [5]. This action inhibits the energy metabolism of the coccidian parasite, primarily affecting first-generation schizonts, which has a coccidiostatic (parasite-growth-halting) effect and reduces oocyst discharge [7].

The diagram below illustrates how **amprolium** induces thiamine deficiency at the cellular level.

Mechanism of Amprolium-Induced Thiamine Deficiency



[Click to download full resolution via product page](#)

Efficacy and Key Research Findings

Substantial research supports **amprolium**'s efficacy across livestock species. The table below summarizes key findings from modern studies.

Species	Dosage & Regimen	Efficacy Outcomes	Study Details
Broiler Chickens	125 mg/kg of feed [3]	92% reduction in oocyst shedding; 15% improvement in Feed Conversion Ratio [3]	RCT vs. <i>E. tenella</i> [3]
Dairy Calves	10 mg/kg for 5 days [3]	78% reduction in diarrhea incidence; improved Average Daily Gain by 0.2 kg/day [3]	Prospective cohort (n=240 calves) [3]
Laying Hens	5x therapeutic dose for 21 days [3]	No adverse effects; safety margin confirmed; no egg residue accumulation [3]	Toxicology study [3]

Detailed Experimental Protocol

For researchers requiring detailed methodology, the following protocol from a 2018 study investigating **amprolium**-induced thiamine deficiency in a mouse model provides a reference for experimental design [6].

Objective

To evaluate the behavioral, metabolic, and anatomopathological effects of intraperitoneal (i.p.) **amprolium**-induced thiamine deficiency (TD) and the potential protective role of antioxidant and anti-inflammatory compounds [6].

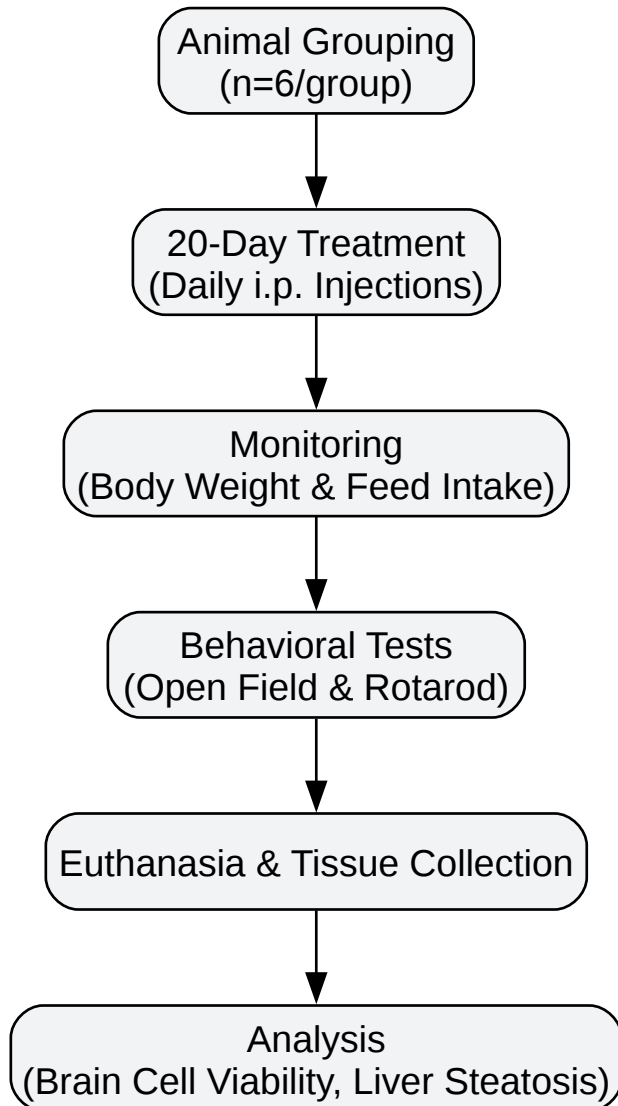
Materials and Reagents

- **Amprolium**, Trolox (antioxidant), Dimethyl Sulfoxide (DMSO, anti-inflammatory), 2,3,5-triphenyl-tetrazolium chloride (TTC) for cell viability analysis [6].
- Standard diet (AIN-93M) and thiamine-deficient diet (AIN-93TD) [6].
- Adult male Swiss mice (50 days old) [6].

Methodology and Workflow

The experimental workflow involved subjecting mice to dietary and pharmacological interventions followed by behavioral and tissue analysis, as shown below.

Experimental Workflow: Amprolium Effects Study



[Click to download full resolution via product page](#)

Key Experimental Groups [6]:

- **Control (Cont):** Standard diet + saline i.p. injections.
- **Deficient (Amp):** Thiamine-deficient diet + **amprolium** (80 mg/kg i.p.).
- **Deficient with Trolox (Amp+Tr):** Thiamine-deficient diet + **amprolium** + Trolox (1 mg/kg i.p.).

- **Deficient with DMSO (Amp+Dmso):** Thiamine-deficient diet + **amprolium** + DMSO (1 ml/kg of a 10% solution i.p.).
- **Control Trolox (Tr):** Standard diet + Trolox.
- **Control DMSO (Dmso):** Standard diet + DMSO.

Dose Justification [6]: A dose of 80 mg/kg i.p. was determined as effective but not acutely toxic, based on preliminary tests showing 60 mg/kg induced no changes and 100 mg/kg caused acute death.

Behavioral Tests [6]:

- **Open Field Test:** Conducted in a circular arena to assess locomotion (distance travelled), exploratory activity (rearing), grooming, and fecal production. Tests were performed at baseline (day 0) and 24 hours after the last treatment (day 20).
- **Rotarod Test:** Mice were placed on a rotating cylinder, and the latency time to fall was recorded to assess motor coordination.

Tissue Analysis [6]:

- **Brain:** Cortical cell viability was assessed.
- **Liver:** Tissues were analyzed for steatosis (fatty change).

Key Findings from This Protocol [6]

- **Amprolium** exposure induced significant weight loss and reduced behavioral parameters (locomotion, exploration, motor coordination).
- It caused measurable brain cell damage and liver steatosis.
- Co-treatment with Trolox and DMSO partially improved these conditions, suggesting oxidative stress and inflammation are key mechanisms in **amprolium**-induced toxicity.

Approved Use and Regulatory Status

Amprolium is approved for use in several countries, with specific guidelines for different species. The following table summarizes its approved conditions.

Region	Approved Species	Key Approved Claims & Uses	Withdrawal Time
Canada [4]	Broiler & Replacement Chickens, Turkeys	Aid in prevention of deaths from coccidiosis	0 days (poultry)
	Calves	Prevention & treatment of coccidiosis caused by <i>E. bovis</i> and <i>E. zuernii</i>	7 days (meat)
European Union	-	Not currently authorised as a feed additive [8]. Previously included in Annex I of Directive 70/524/EEC; authorisation withdrawn [8].	-
United States	Chickens, Turkeys, Cattle (calves, beef, dairy)	Regulated by FDA CVM [3]	Established

Safety and Cautions

- **Target Animal Safety:** **Amprolium** has a good safety profile. For chickens, the margin of safety is at least 5 (the highest applied concentration of 125 mg/kg complete feed is safe) [8]. Signs of thiamine deficiency may appear at very high doses but are reversible [5].
- **User Safety:** The formulation COXAM is considered a potential skin and respiratory sensitizer. Inhalation of dust presents a risk to users [8].
- **Residues:** The Committee for Veterinary Medicinal Products (CVMP) in the EU concluded there was no need to establish Maximum Residue Limits (MRLs) for **amprolium** in poultry [8]. Residues can be detected in eggs for over 10 days post-treatment cessation [5].

Future Outlook and Research Needs

Despite its long history of use, **amprolium** remains relevant due to the severe economic impact of coccidiosis and the widespread resistance to other anticoccidial agents [2]. The discovery of new drugs with novel modes of action has been stagnant for decades [2]. Consequently, existing drugs like **amprolium** continue to be vital components of integrated control strategies, especially in rotation programs to manage and slow resistance development [3] [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Forty years of monensin for the control of coccidiosis in ... [pubmed.ncbi.nlm.nih.gov]
2. Anticoccidial drugs of the livestock industry - PMC [pmc.ncbi.nlm.nih.gov]
3. Amprolium Research & Veterinary Resources [amprolium.com]
4. Amprolium (AMP) – Medicating Ingredient Brochure [inspection.canada.ca]
5. Amprolium - an overview [sciencedirect.com]
6. Amprolium exposure alters mice behavior and metabolism in ... [pmc.ncbi.nlm.nih.gov]
7. Use of Amprolium to Prevent Coccidiosis in Kennels [vin.com]
8. Safety and efficacy of COXAM[®] (amprolium hydrochloride) ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [amprolium historical use in veterinary medicine]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b518811#amprolium-historical-use-in-veterinary-medicine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com